

# Physical properties of butyl isovalerate (boiling point, density)

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## Compound of Interest

Compound Name: Butyl isovalerate

Cat. No.: B089475

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## Technical Guide: Physical Properties of Butyl Isovalerate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **butyl isovalerate**, specifically its boiling point and density. The information is compiled from various chemical data sources and presented with clarity and detail to support research and development activities.

### Core Physical Properties

**Butyl isovalerate**, also known as butyl 3-methylbutanoate, is an ester characterized by a fruity, apple-like aroma. Its physical properties are crucial for a variety of applications, including its use as a flavoring agent and in fragrance formulations.

### Data Summary

The following table summarizes the reported values for the boiling point and density of **butyl isovalerate**. These values have been aggregated from multiple chemical suppliers and databases.

Physical Property	Value	Conditions
Boiling Point	174.00 to 175.00 °C	At 760.00 mm Hg[1]
175 °C	(lit.)[2][3][4][5][6]	
176 °C		
150 °C	[3]	
Density	0.858 g/mL	At 25 °C (lit.)[2][3][4][5][6]
0.85600 to 0.85900 g/mL	At 25.00 °C	
0.861 g/mL		

## Experimental Protocols

While specific experimental determinations for **butyl isovalerate** are not extensively detailed in publicly available literature, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid esters.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

#### 1. Distillation Method:

This is a common and accurate method for determining the boiling point of a liquid.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, and cooling water is circulated through the condenser.

- The flask is heated, and the liquid is brought to a boil.
- The thermometer bulb is positioned so that it is level with the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the distilling liquid.
- The temperature is recorded when the liquid is distilling at a steady rate, and the temperature reading on the thermometer remains constant. This constant temperature is the boiling point.

## 2. Thiele Tube Method:

This micro-method is suitable for small sample volumes.

- Apparatus: A Thiele tube, mineral oil, a thermometer, a small test tube (Durham tube), and a capillary tube sealed at one end.
- Procedure:
  - A small amount of the liquid is placed in the Durham tube.
  - The capillary tube is inverted (open end down) and placed into the Durham tube.
  - The Durham tube is attached to the thermometer, which is then placed in the Thiele tube containing mineral oil.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - Heating is stopped, and the apparatus is allowed to cool.
  - The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Density Determination

Density is the mass of a substance per unit volume.

### 1. Pycnometer Method:

A pycnometer is a flask with a specific, accurately known volume.

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The temperature of the sample is recorded.
  - The filled pycnometer is weighed.
  - The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature and weighed again.
  - The density of the sample is calculated using the masses and the known density of the reference substance.

### 2. Digital Density Meter (Oscillating U-tube):

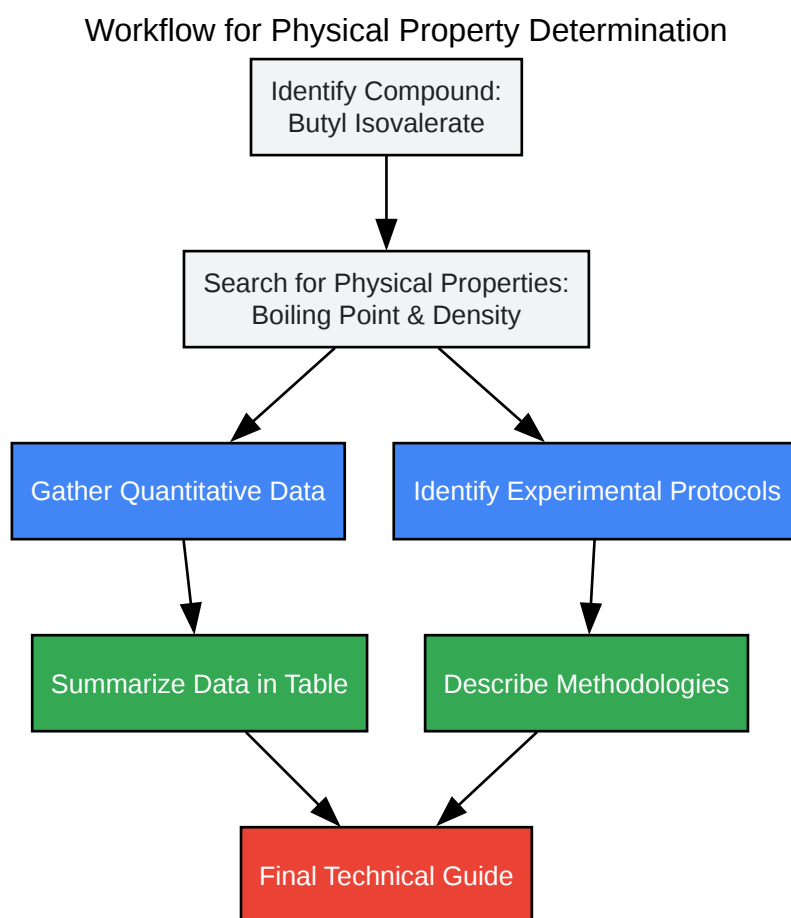
This instrument provides a rapid and highly accurate measurement of density.

- Apparatus: A digital density meter.
- Procedure:
  - The instrument is calibrated using dry air and deionized water.
  - A small sample of the liquid is injected into the oscillating U-tube within the instrument.
  - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.

- The density is calculated from this change in frequency and displayed digitally. The measurement is temperature-controlled.

## Logical Workflow Visualization

The following diagram illustrates the logical flow from identifying the compound of interest to obtaining and presenting its physical properties.



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Caption: Logical workflow for determining and presenting physical properties.

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